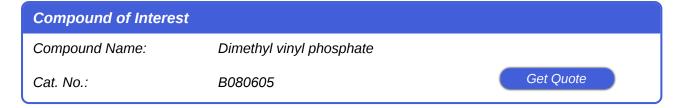


Chemical structure and formula of dimethyl vinyl phosphate.

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An In-depth Technical Guide to **Dimethyl Vinyl Phosphate**

Introduction

Dimethyl vinyl phosphate (DMVP), a member of the organophosphonate family, is a versatile chemical intermediate with significant applications in materials science and medicinal chemistry. Its unique structure, featuring both a reactive vinyl group and a phosphonate moiety, allows for a wide range of chemical modifications and polymerizations. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **dimethyl vinyl phosphate**, with a focus on its role in the development of novel materials and potential therapeutic agents.

Chemical Structure and Formula

Dimethyl vinyl phosphate is an organophosphorus compound with a central phosphorus atom bonded to a vinyl group, two methoxy groups, and a double-bonded oxygen atom.

- Molecular Formula: C₄H₉O₃P[1][2]
- Linear Formula: CH₂=CHPO(OCH₃)₂[3][4]
- IUPAC Name: 1-dimethoxyphosphorylethene[1][2]
- Synonyms: Dimethyl ethenylphosphonate, Vinyl dimethylphosphonate, Vinylphosphonic acid dimethyl ester[3][4]



• CAS Number: 4645-32-3[1][3][4]

Physicochemical Properties

The physical and chemical properties of **dimethyl vinyl phosphate** are summarized in the table below.

Property	Value	Reference
Molecular Weight	136.09 g/mol	[1][2][3]
Appearance	Colorless liquid	[5]
Boiling Point	197-202 °C	[3][4][5]
Density	1.146 g/mL at 20 °C	[3][4][5]
Refractive Index	n20/D 1.430-1.435	[3][4]
Flash Point	98 °C (closed cup)	[3]
Storage Temperature	2-8°C	[3][4][5]
Water Solubility	Fully miscible	[5]
SMILES	COP(=O)(C=C)OC	[1][3][4]
InChI Key	CQCXMYUCNSJSKG- UHFFFAOYSA-N	[1][3][4]

Experimental Protocols Synthesis of Dimethyl Vinylphosphonate

A common method for synthesizing dialkyl vinylphosphonates is through the thermal dissociation of dialkyl 2-acetoxyethanephosphonates.[6]

Protocol:

 Dimethyl 2-acetoxyethanephosphonate is evaporated at 180 °C under reduced pressure (e.g., 40 mbar).[6]



- The vapor is passed through a tube reactor heated to a high temperature, typically between 400 and 700 °C, in the absence of a catalyst.[6] For instance, at 550 °C with a nitrogen carrier gas, the residence time in the reactor is approximately 0.5 seconds.[6]
- The products, dimethyl vinylphosphonate and acetic acid, are then condensed and collected.
 [6]
- The resulting mixture can be purified to isolate the dimethyl vinylphosphonate. The starting material, dimethyl 2-acetoxyethanephosphonate, can be obtained from the reaction of dimethyl phosphite with vinyl acetate.[6]

Atom Transfer Radical Polymerization (ATRP)

Dimethyl vinyl phosphate and its derivatives can be polymerized using controlled radical polymerization techniques like ATRP to create polymers with specific properties.

Protocol for ATRP of a **Dimethyl Vinyl Phosphate** Derivative:

- A typical ATRP of a vinyl phosphate monomer, such as dimethyl(1-ethoxycarbonyl)vinyl phosphate (DECVP), involves the use of a copper catalyst system and an initiator.[7]
- For example, the polymerization can be initiated with ethyl 2-bromoisobutyrate in the presence of a catalyst system like Cu(I) Cl/2 ,2'-bipyridine.[7]
- Faster polymerization rates can be achieved with catalyst systems such as Cu(I)Cl/N,N,N',N",N"-pentamethyldiethylenetriamine (PMDETA) or Cu(I) Cl/1 ,1,4,7,10,10-hexamethyltriethylenetetramine (HMTETA).[7]
- The reaction is carried out under an inert atmosphere to prevent oxidation of the copper catalyst.
- The resulting polymer can be purified to remove the catalyst and any unreacted monomer.
 This method allows for the synthesis of polymers with controlled molecular weights and low polydispersity.[7]

Analytical Method for Organophosphorus Compounds



Gas chromatography (GC) is a common technique for the analysis of organophosphorus compounds like **dimethyl vinyl phosphate**.

Protocol:

- A gas chromatographic system equipped with a Flame Photometric Detector (FPD) is suitable for the determination of dimethyl methylphosphonate and related compounds in aqueous samples.[8]
- For soil samples, extraction with a solvent like ethyl acetate is performed, followed by drying and concentration of the extract.[9]
- An internal standard, such as triethyl phosphate, can be added before analysis.[9]
- The sample is then injected into the GC, where it is separated on a capillary column (e.g., a 50-m SP2100 glass capillary column).[9]
- The detector provides a sensitive and selective response to phosphorus-containing compounds, allowing for their quantification.

Biological Activity and Signaling Pathway Inhibition

Vinyl phosphonates are recognized for their potential as enzyme inhibitors, particularly in pathways that are essential for microorganisms but absent in animals.[10] For instance, derivatives of vinyl phosphonic acid have been shown to be potent inhibitors of 3-dehydroquinate synthase (DHQS), a key enzyme in the shikimate pathway for the biosynthesis of aromatic amino acids in bacteria and plants.[10]

The following diagram illustrates a simplified representation of the shikimate pathway and the point of inhibition by vinyl phosphonate analogs.





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Caption: Inhibition of the Shikimate Pathway by a Vinyl Phosphonate Analog.

Applications

Dimethyl vinyl phosphate is a valuable precursor and monomer in various applications:

- Flame Retardants: It can be incorporated into polymers to enhance their flame-retardant properties.[5][11]
- Adhesives and Coatings: Its derivatives are used in the formulation of adhesives and coatings.[5]
- Polymer Chemistry: It serves as a monomer for the production of a variety of polymers and copolymers.[5][11]
- Biomaterials: Modified forms of dimethyl vinyl phosphate have potential applications in biomaterials, such as in drug delivery systems.[1]
- Chemical Synthesis: The reactivity of its vinyl and phosphonate groups makes it a versatile building block for the synthesis of other organophosphorus compounds.[1]

Conclusion

Dimethyl vinyl phosphate is a significant organophosphorus compound with a diverse range of applications stemming from its unique chemical structure. Its utility as a monomer in polymerization and as a precursor in the synthesis of specialized chemicals, including potential therapeutic agents, underscores its importance in both industrial and research settings. The



methodologies for its synthesis and analysis are well-established, and ongoing research continues to explore new applications for this versatile molecule.

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